

Stability of N-Butyroyl-D-Sphingosine in aqueous solutions

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Compound of Interest

Compound Name: *N-Butyroyl-D-Sphingosine*

Cat. No.: *B15601466*

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Technical Support Center: N-Butyroyl-D-Sphingosine

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and handling of **N-Butyroyl-D-Sphingosine** (also known as C4-ceramide) in aqueous solutions. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **N-Butyroyl-D-Sphingosine** powder?

A1: For long-term stability, **N-Butyroyl-D-Sphingosine** powder should be stored at -20°C. At this temperature, it is expected to be stable for at least four years.[\[1\]](#)

Q2: How should I prepare a stock solution of **N-Butyroyl-D-Sphingosine**?

A2: **N-Butyroyl-D-Sphingosine** is soluble in organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF). To prepare a stock solution, dissolve the powder in one of these solvents to a high concentration (e.g., 10-20 mM).[\[2\]](#) It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -20°C.

Q3: What is the stability of **N-Butyroyl-D-Sphingosine** in a prepared stock solution?

A3: When stored at -20°C in a suitable organic solvent such as ethanol, DMSO, or DMF, stock solutions of **N-Butyroyl-D-Sphingosine** are stable for at least four years.[\[1\]](#)

Q4: What is the solubility of **N-Butyroyl-D-Sphingosine** in aqueous solutions?

A4: **N-Butyroyl-D-Sphingosine** has very limited solubility in aqueous solutions like phosphate-buffered saline (PBS).[\[2\]](#) Due to its hydrophobic nature, it is prone to precipitation when diluted into aqueous media.

Q5: Is there any data on the chemical stability of **N-Butyroyl-D-Sphingosine** in aqueous solutions (e.g., hydrolysis rate at different pH and temperatures)?

A5: Currently, there is a lack of formal studies detailing the specific degradation kinetics (e.g., hydrolysis rate) of **N-Butyroyl-D-Sphingosine** in aqueous solutions under various pH and temperature conditions. The primary degradation route in a biological context is enzymatic hydrolysis by ceramidases.[\[3\]](#)[\[4\]](#) For experimental purposes, it is crucial to minimize the time the compound spends in aqueous solutions before use and to be aware of its potential for precipitation. It is generally recommended that aqueous solutions not be stored for more than one day.[\[1\]](#)

Troubleshooting Guide

Issue 1: Precipitation of **N-Butyroyl-D-Sphingosine** in Cell Culture Medium

- Question: I've diluted my **N-Butyroyl-D-Sphingosine** stock solution into my cell culture medium, and I observe a precipitate. What can I do to improve its solubility and delivery to cells?
- Answer: This is a common challenge due to the hydrophobic nature of ceramides. Here are several approaches to address this:
 - Vigorous Mixing: When diluting the stock solution, add it dropwise to the pre-warmed (37°C) culture medium while vortexing or stirring vigorously to promote dispersion.[\[2\]](#)

- Complexation with Bovine Serum Albumin (BSA): BSA can act as a carrier to improve the solubility of ceramides in aqueous solutions. You can prepare a complex of **N-Butyroyl-D-Sphingosine** with fatty acid-free BSA before adding it to your cell culture.
- Ethanol:Dodecane Solvent System: A mixture of ethanol and dodecane (98:2, v/v) can be used to dissolve the ceramide, which can then be dispersed into the aqueous medium.[5]
- Sonication: Brief sonication of the final diluted solution may help to break down small aggregates and improve dispersion.
- Lower Final Concentration: Using a lower final concentration of **N-Butyroyl-D-Sphingosine** may prevent precipitation.

Issue 2: High Variability in Experimental Results

- Question: I am observing inconsistent results between experiments using **N-Butyroyl-D-Sphingosine**. What could be the cause?
- Answer: High variability can stem from several factors related to the handling of **N-Butyroyl-D-Sphingosine**:
 - Improper Storage: Ensure that both the powder and stock solutions are consistently stored at -20°C and protected from light. Avoid repeated freeze-thaw cycles by using single-use aliquots.
 - Inaccurate Concentration: Verify the concentration of your stock solution. Evaporation of the solvent from the stock solution vial can lead to a higher effective concentration.
 - Precipitation: As mentioned above, precipitation in the experimental setup can lead to a lower effective concentration of the compound in solution, resulting in inconsistent biological effects. Visually inspect your solutions for any signs of precipitation before use.

Quantitative Data Summary

While specific quantitative stability data for **N-Butyroyl-D-Sphingosine** in aqueous solutions is not readily available, the following tables summarize its physicochemical properties and solubility in organic solvents.

Table 1: Physicochemical Properties of **N-Butyroyl-D-Sphingosine**

Property	Value	Reference
Synonyms	C4-Ceramide, N-Butyryl-D-erythro-sphingosine	[6]
Molecular Formula	C ₂₂ H ₄₃ NO ₃	[3]
Molecular Weight	369.6 g/mol	[3]
Appearance	White to off-white solid	
Storage Temperature	-20°C	

Table 2: Solubility of **N-Butyroyl-D-Sphingosine** in Organic Solvents

Solvent	Solubility	Reference
Ethanol	~30 mg/mL	[2]
DMSO	~20 mg/mL	[2]
Dimethylformamide (DMF)	Soluble	

Experimental Protocols

Protocol 1: Preparation of **N-Butyroyl-D-Sphingosine** Stock Solution

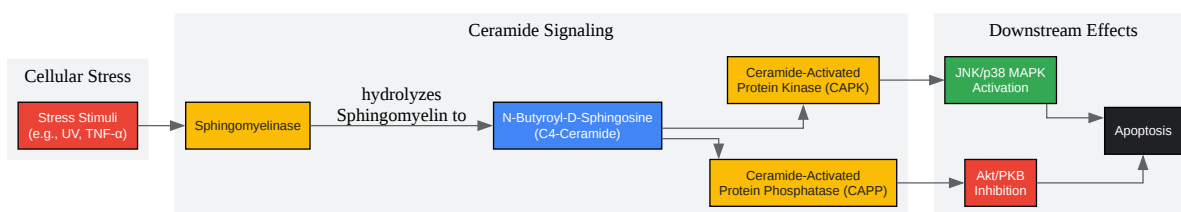
- Weigh the desired amount of **N-Butyroyl-D-Sphingosine** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of 100% ethanol or DMSO to achieve a high-concentration stock solution (e.g., 10-20 mM).[2]
- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes.

- Store the aliquots at -20°C.

Protocol 2: Preparation of **N-Butyroyl-D-Sphingosine**-BSA Complex for Cell Culture

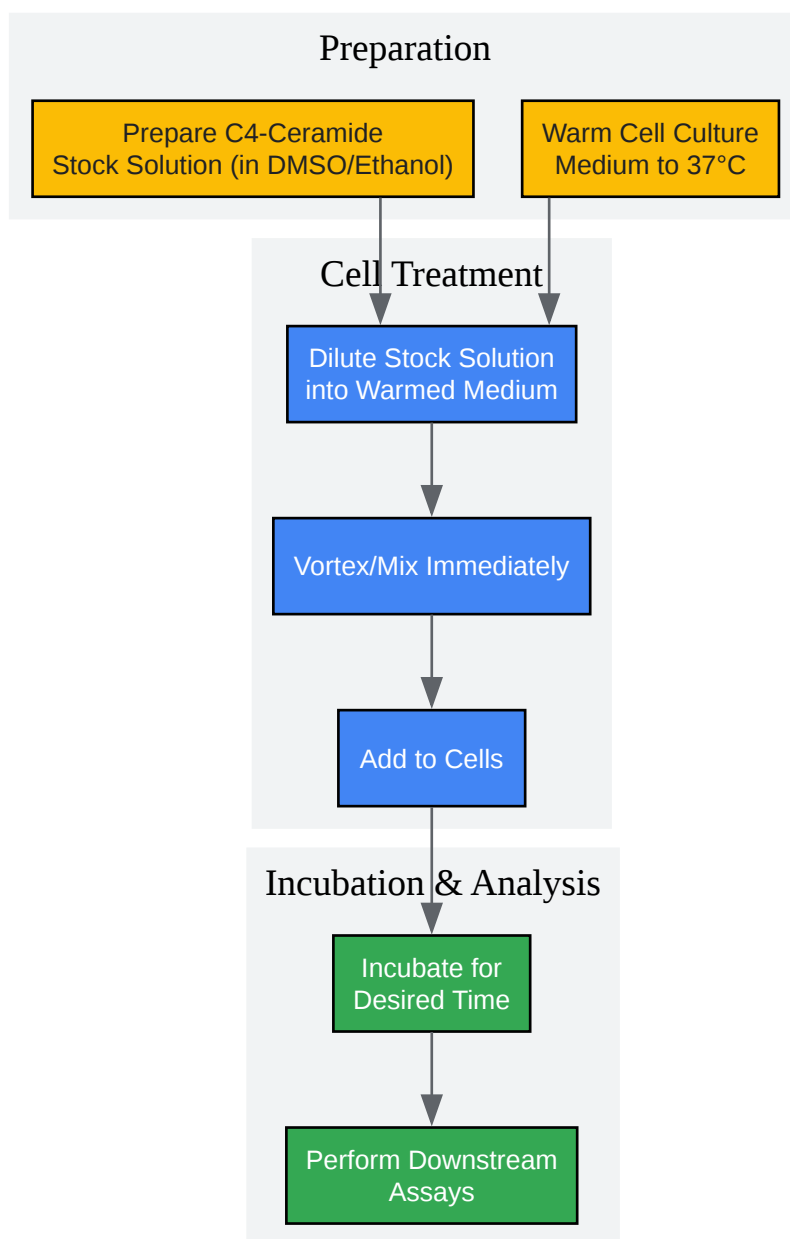
- Prepare a stock solution of **N-Butyroyl-D-Sphingosine** in ethanol as described in Protocol 1.
- Prepare a 10% (w/v) solution of fatty acid-free BSA in serum-free cell culture medium and warm it to 37°C.
- In a separate sterile tube, add the required volume of the **N-Butyroyl-D-Sphingosine** stock solution.
- While vortexing the BSA solution, slowly add the **N-Butyroyl-D-Sphingosine** stock solution dropwise. The final concentration of ethanol should be kept low (typically <0.5%) to avoid cytotoxicity.
- Incubate the **N-Butyroyl-D-Sphingosine**-BSA mixture in a 37°C water bath for 30 minutes with occasional gentle mixing to facilitate complex formation.
- This complex can now be added to your cell culture medium to achieve the desired final concentration.

Visualizations



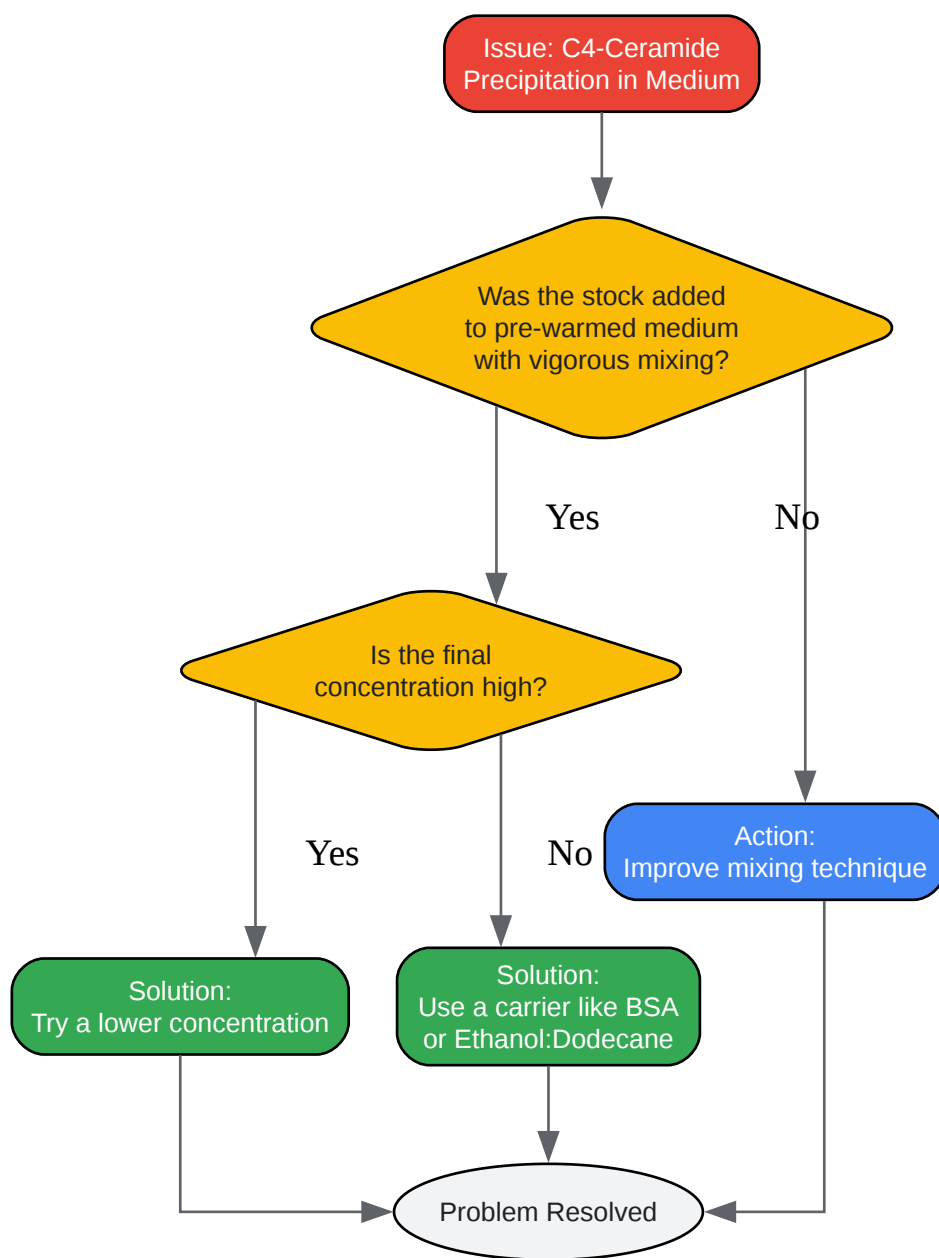
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Caption: Simplified signaling pathway of C4-ceramide-induced apoptosis.



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Caption: Experimental workflow for cell treatment with C4-ceramide.



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Caption: Troubleshooting decision tree for C4-ceramide precipitation.

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